

# Technical Guide: Potassium Tetradecanoate (Potassium Myristate)

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## Compound of Interest

Compound Name: *potassium;tetradecanoate*

Cat. No.: *B7822745*

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## Executive Summary

Potassium Tetradecanoate (Potassium Myristate, CAS 13429-27-1) is the potassium salt of myristic acid, a saturated C14 fatty acid. Unlike its sodium counterpart, which forms hard, crystalline soaps with high Krafft points, potassium tetradecanoate is characterized by higher aqueous solubility and a lower Krafft temperature, making it a critical surfactant for liquid formulations, "soft" soaps, and pharmaceutical emulsions. This guide details its physicochemical behavior, laboratory synthesis, and application as a stabilizer in Solid Lipid Nanoparticles (SLNs).

## Physicochemical Identity & Mechanics

### Chemical Structure and Properties

Potassium tetradecanoate is an anionic surfactant consisting of a hydrophobic 14-carbon alkyl tail and a hydrophilic carboxylate head group neutralized by a potassium ion.

Property	Value / Description
IUPAC Name	Potassium Tetradecanoate
Common Name	Potassium Myristate
CAS Number	13429-27-1
Molecular Formula	C <sub>14</sub> H <sub>27</sub> KO <sub>2</sub>
Molecular Weight	266.46 g/mol
Appearance	White crystalline powder or soft solid
Solubility	Soluble in water, hot ethanol; insoluble in ether
pH (1% aq)	Alkaline (~9.0–10.5 due to hydrolysis)

## Thermodynamics of Micellization

The utility of potassium tetradecanoate is governed by two critical parameters: the Critical Micelle Concentration (CMC) and the Krafft Point (Tk).

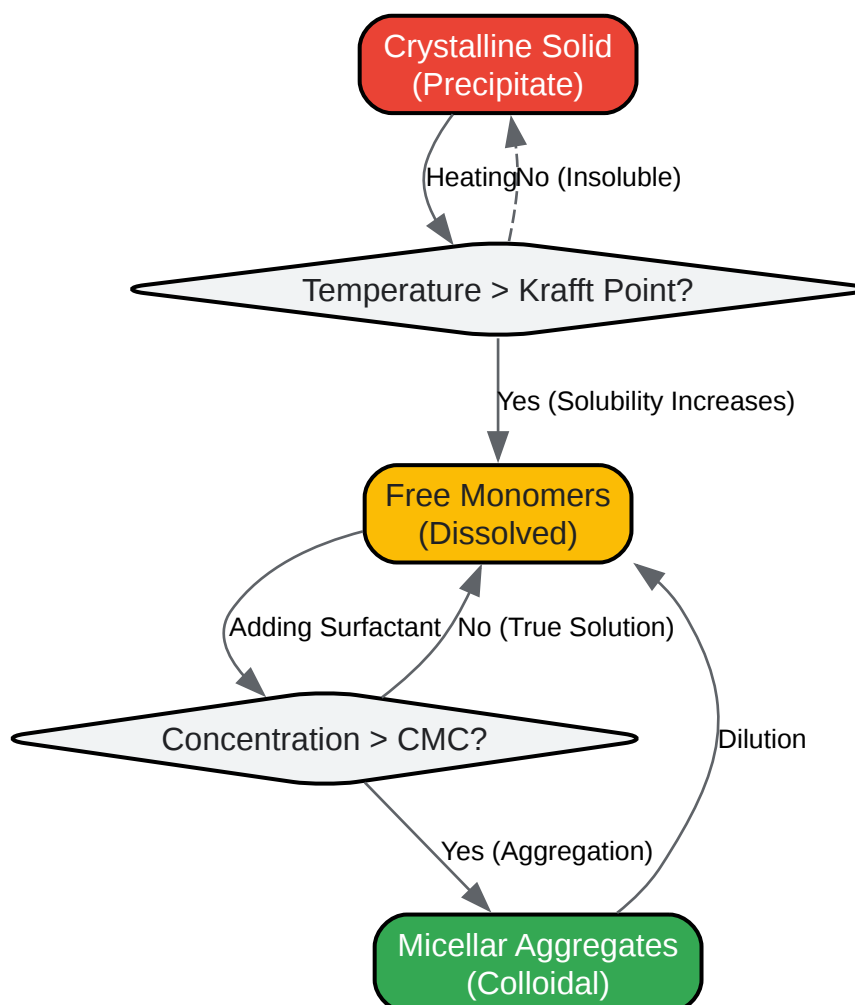
- Critical Micelle Concentration (CMC): In aqueous solution, potassium tetradecanoate monomers aggregate into spherical micelles when the concentration exceeds the CMC.<sup>[1]</sup> For C14 chains, the CMC is typically in the range of 6.0 – 7.0 mM at 25°C. This value is slightly higher than sodium myristate due to the larger hydration radius of the potassium ion, which reduces counterion binding affinity, increasing the electrostatic repulsion between headgroups.
- Krafft Point (Tk): The Krafft point is the temperature at which the solubility of the surfactant monomer equals the CMC.<sup>[2][3]</sup> Below  
  
, the surfactant exists as hydrated crystals and solubility is negligible.
  - Sodium Myristate:<sup>[4][5]</sup>  
  
(requires heating to dissolve).
  - Potassium Myristate:<sup>[4][6][7][8][9]</sup>

is significantly lower (typically

), allowing it to function as a soluble surfactant at room temperature. This "softness" is why potassium salts are preferred for liquid soaps and shaving creams.

## Visualization: Micellization Equilibrium

The following diagram illustrates the thermodynamic equilibrium between monomers, micelles, and crystalline precipitates relative to temperature (Krafft Point).



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Caption: Thermodynamic phase behavior of Potassium Tetradecanoate. Solubility is gated by the Krafft Point; micelle formation is gated by the CMC.[2]

## Synthesis & Purification Protocol

While industrial production utilizes continuous saponification of triglycerides (e.g., coconut oil fractions), a high-purity laboratory synthesis requires direct neutralization of Myristic Acid with Potassium Hydroxide (KOH).

## Reagents & Equipment

- Myristic Acid (C14:0): >98% purity (CAS 544-63-8).
- Potassium Hydroxide (KOH): 1.0 M ethanolic solution or aqueous solution.
- Solvent: Ethanol (95%) and Deionized Water (Milli-Q).
- Equipment: Reflux condenser, 3-neck round bottom flask, pH meter, rotary evaporator.

## Step-by-Step Protocol

- Stoichiometric Calculation: Calculate the required mass of KOH. Use a 1:1 molar ratio, but typically a slight excess of fatty acid (0.5%) is preferred to avoid free alkalinity in the final product, or exact equivalence is targeted via titration.
- Dissolution: Dissolve 0.1 mol (22.8 g) of Myristic Acid in 100 mL of ethanol at 50°C. Ensure complete dissolution.
- Neutralization (Saponification): Add 0.1 mol of KOH (dissolved in minimal water or ethanol) dropwise to the fatty acid solution under constant stirring.
  - Reaction:
  - Maintain temperature at 60°C for 1 hour to ensure reaction completion.
- Recrystallization: Allow the solution to cool slowly to room temperature. Potassium tetradecanoate is soluble in hot ethanol but will precipitate upon cooling or volume reduction.
  - Rotary evaporate 50% of the solvent.
  - Cool to 4°C overnight.
  - Filter the white crystals using a Buchner funnel.

- Drying: Dry the crystals in a vacuum oven at 40°C for 24 hours to remove residual solvent and water.

## Visualization: Synthesis Workflow



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Caption: Laboratory synthesis pathway for high-purity Potassium Myristate.

## Functional Applications in Drug Delivery[10][11][12][13]

Potassium tetradeconoate is not merely a soap; it is a functional excipient in lipid-based drug delivery systems.

### Solid Lipid Nanoparticles (SLNs)

In SLN formulations, Potassium Myristate acts as an electrostatic stabilizer.

- Role: It anchors its hydrophobic tail into the solid lipid core (e.g., Glyceryl Trimyristate) while the charged carboxylate head projects into the aqueous phase.
- Mechanism: This creates a negative Zeta potential (typically < -30 mV), preventing particle aggregation via electrostatic repulsion.
- Advantage: Unlike non-ionic surfactants (e.g., Tweens), it contributes to the "lipid" character of the particle and can enhance the loading of cationic drugs via ion-pairing.

### Permeation Enhancement

As a medium-chain fatty acid salt, it can reversibly disrupt the stratum corneum lipid bilayer, increasing the transdermal permeability of co-administered drugs.

## Analytical Characterization

To validate the synthesized material, the following methods are standard:

Method	Purpose	Acceptance Criteria
Acid Value Titration	Determine free fatty acid content	< 1.0 mg KOH/g (indicates complete reaction)
HPLC (Reverse Phase)	Purity assay	> 98.0% area normalization
Zeta Potential	Surface charge analysis (in solution)	Highly negative (anionic nature)
Surface Tension	CMC determination	Inflection point at ~6-7 mM

## Safety & Toxicology

- **Skin Irritation:** Classified as a potential irritant, especially at high concentrations (>10%). The alkalinity (pH ~10) can disrupt the skin mantle if not buffered.
- **Regulatory Status:** Generally Recognized as Safe (GRAS) for specific food uses; widely approved for cosmetics (CIR Expert Panel).
- **Handling:** Use standard PPE (gloves, goggles). Avoid inhalation of fine dust.

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